

Application Note: Protocol for Sectioning Paraffin-Embedded Tissues with a Microtome

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Compound of Interest

Compound Name: *PARAFFIN*

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the sectioning of formalin-fixed **paraffin**-embedded (FFPE) tissue blocks using a rotary microtome. Adherence to this protocol is critical for obtaining high-quality, thin, and intact tissue sections suitable for a variety of downstream applications, including histology, immunohistochemistry (IHC), and in situ hybridization (ISH).

Quantitative Data Summary

For optimal results and reproducibility, the following parameters are recommended. These values may require optimization based on tissue type, **paraffin** hardness, and specific experimental requirements.

| Parameter | Recommended Value | Notes |
|--------------------------|-----------------------------------|--|
| Trimming Thickness | 10–30 µm | To expose the full face of the tissue within the paraffin block. [1] [2] |
| Section Thickness | 4–7 µm | Standard thickness for most histological applications. [1] [3] 5 µm is commonly used. [4] [5] |
| Water Bath Temperature | 40–45°C | Should be 5-10°C below the melting point of the paraffin. [1] [4] [6] |
| Blade Clearance Angle | 1–10° | Follow manufacturer's instructions; typically 1-5° for Leica blades and 5-10° for other models. [1] [7] |
| Slide Drying Temperature | 37°C (overnight) or 60°C (1 hour) | Overnight drying at a lower temperature is often preferred to prevent tissue cracking. [1] [2] |

Experimental Protocol

This protocol outlines the step-by-step methodology for sectioning **paraffin**-embedded tissues.

Materials and Equipment

- Rotary Microtome
- Disposable Microtome Blades
- **Paraffin**-Embedded Tissue Blocks
- Ice Tray or Cold Plate
- Water Bath

- Microscope Slides (positively charged)
- Slide Rack
- Forceps (fine-tipped)
- Soft Brush
- Oven or Slide Warmer
- Personal Protective Equipment (PPE): Lab coat, gloves, safety glasses.[2]

Pre-Sectioning Preparation

- Chill the **Paraffin** Block: Place the **paraffin**-embedded tissue block on a cold surface, such as an ice tray, for at least 10-30 minutes before sectioning.[1][5] This hardens the **paraffin**, providing better support to the tissue and allowing for thinner sections.[1]
- Prepare the Water Bath: Fill the water bath with distilled water and set the temperature to 40-45°C.[1][4] The water surface should be clean and free of debris.
- Prepare the Microtome:
 - Ensure the microtome is clean and on a stable surface.[2]
 - Securely insert a new, sharp disposable blade into the blade holder.[8]
 - Set the appropriate clearance angle according to the manufacturer's guidelines (typically 1-10°).[1][7]
 - Engage all safety locks on the microtome.[2][9]

Trimming the Block ("Facing")

- Mount the Block: Securely clamp the chilled **paraffin** block into the microtome's specimen holder.[2]
- Orient the Block: Adjust the orientation of the block so that the tissue surface is parallel to the microtome blade.[3][7]

- Coarse Trimming: Set the section thickness to a higher value, typically 10-30 μm .[\[1\]](#)[\[2\]](#)
- Advance the Block: Carefully advance the block towards the blade.
- Trim: Begin sectioning until the entire surface of the tissue is exposed. Discard these thick sections.

Sectioning

- Set Section Thickness: Adjust the microtome to the desired section thickness, typically 4-5 μm for routine histology.[\[1\]](#)[\[2\]](#)
- Cut Sections: Turn the handwheel in a smooth, consistent motion to begin cutting sections. A ribbon of serial sections should form.[\[3\]](#)
- Handle the Ribbon: Use fine-tipped forceps or a soft brush to gently guide the ribbon away from the blade.[\[1\]](#)[\[3\]](#)

Floating and Mounting Sections

- Transfer to Water Bath: Carefully transfer the ribbon of sections to the surface of the warm water bath using forceps.[\[1\]](#) The warmth of the water will help to flatten the sections and remove any wrinkles.[\[6\]](#)
- Separate Sections: If necessary, use the forceps to separate the individual sections on the water's surface.[\[1\]](#)
- Mount on Slide: Submerge a labeled, positively charged microscope slide into the water at an angle. Gently bring the slide up underneath a floating section, capturing it in the desired position on the slide.[\[1\]](#)
- Drain Excess Water: Carefully lift the slide out of the water bath, allowing excess water to drain.

Drying Sections

- Place in Rack: Place the slides vertically in a slide rack to air dry for a few minutes.[\[1\]](#)

- **Oven Drying:** Transfer the slide rack to an oven or slide warmer. Dry the slides overnight at 37°C or for 1 hour at 60°C.[\[1\]](#)[\[2\]](#) Proper drying is crucial for tissue adhesion to the slide.

Safety Precautions

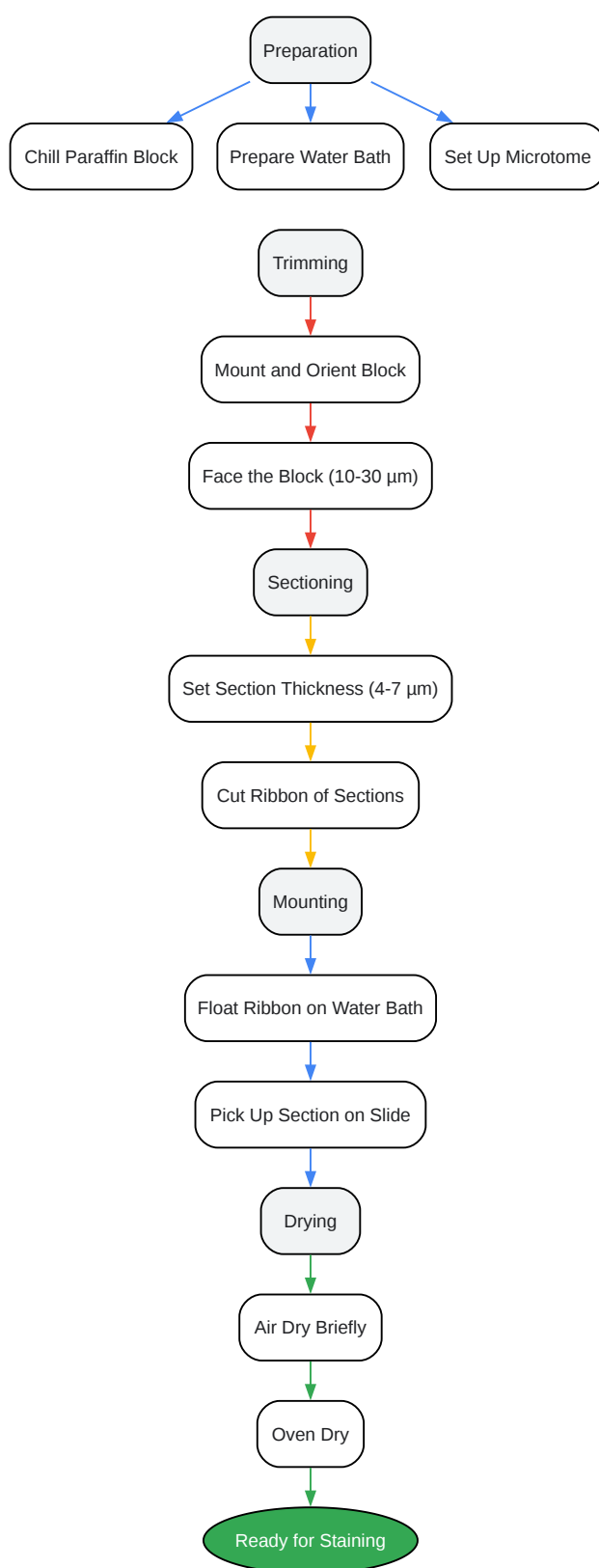
- **Blade Handling:** Microtome blades are extremely sharp. Always use forceps or a blade-handling tool to insert, remove, or adjust blades.[\[8\]](#)[\[9\]](#) Never handle blades with your fingers.[\[10\]](#)
- **Wheel Lock:** Always engage the handwheel lock when changing the block or blade, or when leaving the microtome unattended.[\[9\]](#)[\[11\]](#)
- **Blade Guard:** Use the blade guard when the microtome is not in active use.[\[8\]](#)[\[9\]](#)
- **Personal Protective Equipment:** Always wear appropriate PPE, including a lab coat, gloves, and safety glasses.[\[2\]](#)[\[8\]](#)
- **Ergonomics:** Adjust your chair and the microtome position to maintain a comfortable posture and avoid repetitive strain injuries.[\[11\]](#)[\[12\]](#)

Troubleshooting

| Problem | Possible Cause(s) | Solution(s) |
|---|---|--|
| Sections are Wrinkled or Compressed | - Blade is dull.- Paraffin block is too warm.- Water bath temperature is too low.[13]- Cutting speed is too fast. | - Change to a new blade.- Chill the block on ice.[14]- Increase water bath temperature slightly.- Cut with a slower, more consistent motion.[14] |
| Sections are Skipped or Vary in Thickness | - Block or blade is not securely clamped.- Microtome parts are loose.- Tissue is too hard. | - Ensure all clamps are tight. [15]- Have the microtome serviced.- Re-process the tissue if necessary. |
| Sections Disintegrate in Water Bath | - Water bath is too hot.- Incomplete tissue processing (residual solvent). | - Lower the water bath temperature.[16]- Re-process the tissue block. |
| "Chatter" or Thick/Thin Lines in Section | - Blade or block is loose.- Clearance angle is incorrect.- Tissue is too hard or improperly processed. | - Tighten all clamps.[15]- Adjust the clearance angle.- Soften the block face with a moist cloth or re-process. |

Visual Workflow

The following diagram illustrates the key stages of the **paraffin**-embedded tissue sectioning workflow.



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Workflow for sectioning **paraffin**-embedded tissues.

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